

Thermodynamic stability of tin-bromine compounds

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An In-depth Technical Guide to the Thermodynamic Stability of Tin-Bromine Compounds

For researchers, scientists, and drug development professionals, a thorough understanding of the thermodynamic properties of chemical compounds is paramount for predicting reaction outcomes, ensuring product stability, and designing efficient synthetic routes. This technical guide provides a comprehensive overview of the thermodynamic stability of **tin-bromine** compounds, focusing on tin(II) bromide (SnBr₂) and tin(IV) bromide (SnBr₄).

Introduction

Tin, a group 14 element, commonly exists in +2 and +4 oxidation states, leading to the formation of two primary stable bromides: stannous bromide (SnBr₂) and stannic bromide (SnBr₄). The thermodynamic stability of these compounds is a critical factor in their application in various fields, including as Lewis acid catalysts in organic synthesis and as precursors for the synthesis of organotin compounds and perovskite materials. This guide will delve into the quantitative thermodynamic data, experimental protocols for synthesis and characterization, and the relationships governing their stability.

Quantitative Thermodynamic Data

The thermodynamic stability of a compound is quantitatively described by its standard enthalpy of formation ($\Delta H^{\circ}f$), standard Gibbs free energy of formation ($\Delta G^{\circ}f$), and standard molar entropy (S°). These values for tin(II) bromide and tin(IV) bromide at standard conditions (298.15 K and 1 bar) are summarized in the tables below for easy comparison.



Table 1: Thermodynamic Properties of Tin(II) Bromide (SnBr2) at 298.15 K

Property	Value	Units	State
Standard Enthalpy of Formation (ΔH°f)	-260	kJ/mol	solid
Standard Gibbs Free Energy of Formation (ΔG°f)	-252.3	kJ/mol	solid
Standard Molar Entropy (S°)	146	J/(mol·K)	solid

Table 2: Thermodynamic Properties of Tin(IV) Bromide (SnBr4) at 298.15 K

Property	Value	Units	State
Standard Enthalpy of Formation (ΔH°f)	-405.8	kJ/mol	solid
Standard Enthalpy of Formation (ΔH°f)	-348.1	kJ/mol	gas
Standard Gibbs Free Energy of Formation (ΔG°f)	-321.7	kJ/mol	solid
Standard Molar Entropy (S°)	412	J/(mol·K)	gas

Note: Data is compiled from various chemical databases and literature.[1][2][3]

Experimental Protocols

Precise experimental methodologies are crucial for the accurate determination of thermodynamic data and for the synthesis of high-purity **tin-bromine** compounds.

Synthesis of Tin(II) Bromide (SnBr2)



The synthesis of tin(II) bromide can be achieved by the direct reaction of metallic tin with hydrobromic acid.

Materials:

- Metallic tin (granules or powder)
- Concentrated hydrobromic acid (HBr)
- Distillation apparatus
- · Heating mantle

Procedure:

- Place a known quantity of metallic tin into a distillation flask.
- Add a stoichiometric excess of concentrated hydrobromic acid to the flask. The reaction is:
 Sn(s) + 2HBr(aq) -> SnBr₂(aq) + H₂(g)
- Gently heat the mixture to initiate and sustain the reaction, which is evidenced by the evolution of hydrogen gas.
- Once the reaction is complete, distill off the excess water and hydrobromic acid.
- The resulting solid tin(II) bromide can be further purified by recrystallization.

Synthesis of Tin(IV) Bromide (SnBr₄)

Tin(IV) bromide is synthesized by the direct reaction of tin with elemental bromine. This reaction is highly exothermic and should be performed with caution in a well-ventilated fume hood.

Materials:

- Tin metal (granulated)
- Liquid bromine (Br₂)



Reaction flask with a dropping funnel and a reflux condenser

Procedure:

- Place a pre-weighed amount of tin metal in the reaction flask.
- Slowly add liquid bromine from the dropping funnel to the tin metal. The reaction is: Sn(s) + 2Br₂(l) -> SnBr₄(s)
- The reaction is vigorous and may require cooling to control the rate.
- After the addition of bromine is complete, gently warm the mixture to ensure the reaction goes to completion.
- The crude SnBr₄ can be purified by distillation.

Determination of Enthalpy of Formation by Calorimetry

Calorimetry is the primary experimental technique for measuring the enthalpy change of a reaction, from which the enthalpy of formation can be derived.

General Methodology (Solution Calorimetry):

- A precisely weighed sample of the tin bromide compound is dissolved in a suitable solvent within a calorimeter of known heat capacity.
- The temperature change of the solution upon dissolution is meticulously measured.
- The heat of solution is calculated using the formula: $q = (C_calorimeter + C_solution) * \Delta T$, where C is the heat capacity and ΔT is the temperature change.
- By designing a thermochemical cycle (Hess's Law), the enthalpy of formation can be calculated from the measured heats of reaction of the compound and its constituent elements in the same solvent.

Determination of Vapor Pressure by Knudsen Effusion Mass Spectrometry (KEMS)



Knudsen Effusion Mass Spectrometry is a powerful technique for determining the vapor pressure of low-volatility solids.

General Methodology:

- A small amount of the tin bromide sample is placed in a Knudsen cell, which is a small, thermostatically controlled container with a tiny orifice.
- The cell is placed in a high-vacuum chamber and heated to a specific temperature.
- The molecules effusing from the orifice form a molecular beam that is then ionized and analyzed by a mass spectrometer.
- The ion intensity of the tin bromide species is proportional to its partial pressure in the cell.
- By calibrating with a substance of known vapor pressure, the vapor pressure of the tin bromide can be determined as a function of temperature. The Clausius-Clapeyron equation can then be used to calculate the enthalpy of sublimation.[4][5][6][7][8]

Thermodynamic Stability and Interconversion

The relative stability of SnBr₂ and SnBr₄ is a key consideration. Based on the standard Gibbs free energies of formation, both compounds are thermodynamically stable with respect to their constituent elements under standard conditions.

Tin(IV) bromide is known to decompose upon heating, yielding tin(II) bromide and bromine gas. The thermodynamic feasibility of this decomposition can be assessed by calculating the Gibbs free energy change for the reaction:

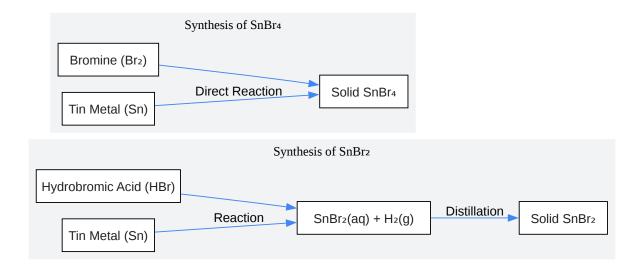
$$SnBr_4(s) \rightarrow SnBr_2(s) + Br_2(g)$$

A positive ΔG for this reaction under standard conditions indicates that SnBr₄ is stable with respect to decomposition. However, as the temperature increases, the T ΔS term in the Gibbs free energy equation ($\Delta G = \Delta H - T\Delta S$) becomes more significant. Since the decomposition results in the formation of a gas, the entropy change (ΔS) is positive. Consequently, at a sufficiently high temperature, ΔG will become negative, and the decomposition will become spontaneous.



Visualizations

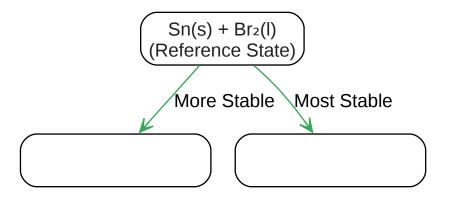
The following diagrams illustrate key relationships and workflows related to the thermodynamic stability of **tin-bromine** compounds.

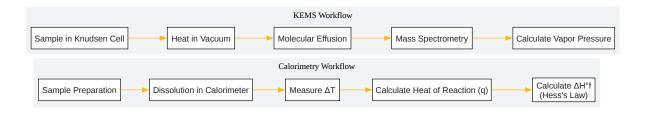


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Caption: Synthetic pathways for tin(II) and tin(IV) bromides.







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